

Precision Methylation: Application Guide for Methyl 2,5-Dimethylbenzenesulfonate

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Compound of Interest

Compound Name: Methyl 2,5-dimethylbenzene-1-sulfonate

CAS No.: 89762-88-9

Cat. No.: B15430769

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Introduction & Chemical Identity

Methyl 2,5-dimethylbenzenesulfonate (also known as Methyl p-xylene-2-sulfonate) is a potent, electrophilic methylating agent belonging to the sulfonate ester class. Structurally analogous to Methyl Tosylate (MeOTs), this compound features a sulfonate group attached to a p-xylene core.

While Methyl Iodide (MeI) and Dimethyl Sulfate (DMS) are traditional methylating agents, they suffer from extreme volatility and high toxicity. Sulfonate esters like Methyl 2,5-dimethylbenzenesulfonate offer a "Goldilocks" profile: they are non-volatile solids or high-boiling liquids, offering safer handling while maintaining high reactivity toward nucleophiles via an SN2 mechanism.

Key Differentiators

- **Lipophilicity:** The additional methyl group on the benzene ring (compared to tosylate) increases lipophilicity, potentially altering solubility in non-polar organic solvents and affecting the crystallization kinetics of resulting salts.

- **Anion Engineering:** In the synthesis of Ionic Liquids (e.g., imidazolium salts), the 2,5-dimethylbenzenesulfonate anion often confers distinct physical properties—such as lower melting points or specific viscosities—compared to standard tosylates or mesylates.

Chemical Structure & Properties

Property	Data
Chemical Name	Methyl 2,5-dimethylbenzene-1-sulfonate
Common Name	Methyl p-xylene-2-sulfonate
Parent Acid CAS	609-54-1 (2,5-Dimethylbenzenesulfonic acid)
Molecular Formula	C ₉ H ₁₂ O ₃ S
Mechanism	SN ₂ Alkylation (Methyl Transfer)
Physical State	Viscous Liquid or Low-Melting Solid (Temperature dependent)

Safety & Handling (Critical)

WARNING: GENOTOXIC IMPURITY (PGI) HAZARD Like all sulfonate esters (mesylates, tosylates), Methyl 2,5-dimethylbenzenesulfonate is a DNA-reactive alkylating agent. It is potentially mutagenic and carcinogenic.^[1]

Mandatory Safety Protocols

- **Containment:** All weighing and transfers must occur inside a certified chemical fume hood.
- **PPE:** Double nitrile gloves (0.11 mm minimum) or Silver Shield® gloves are required. Standard latex is permeable to sulfonates.
- **Decontamination:** Spills should not be wiped with water alone. Use a Nucleophilic Quench Solution (see Section 5) to chemically deactivate the alkylating agent before cleaning.

Mechanism of Action

The utility of Methyl 2,5-dimethylbenzenesulfonate lies in its ability to transfer a methyl group to a nucleophile (Nu:) such as an amine, alcohol, or thiol. The 2,5-dimethylbenzenesulfonate

group acts as an excellent leaving group (LG), stabilizing the negative charge through resonance.

DOT Diagram: SN2 Reaction Pathway



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Caption: The concerted SN2 mechanism where the nucleophile attacks the electrophilic methyl carbon, displacing the sulfonate anion.

Application Protocol: Synthesis of Ionic Liquids (Quaternization)

This protocol describes the synthesis of 1-Butyl-3-methylimidazolium 2,5-dimethylbenzenesulfonate, a precursor for ionic liquids used in catalysis and electrochemistry.

Materials

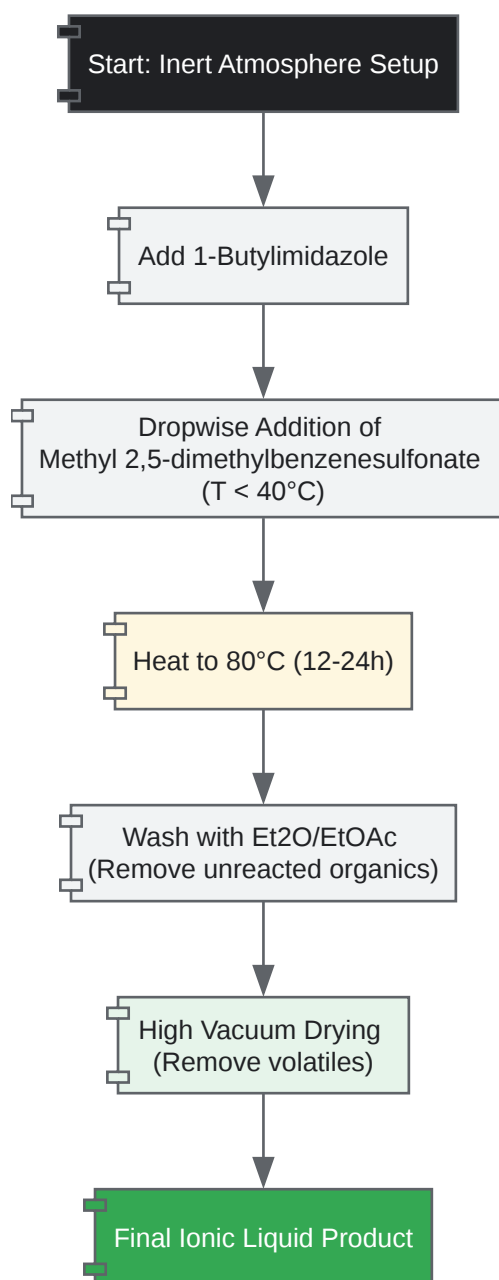
- Substrate: 1-Butylimidazole (1.0 eq)
- Reagent: Methyl 2,5-dimethylbenzenesulfonate (1.05 eq)
- Solvent: Toluene (anhydrous) or solvent-free (neat)
- Atmosphere: Dry Nitrogen or Argon

Step-by-Step Methodology

- Preparation: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and temperature probe. Flush with nitrogen.
- Charging: Add 1-Butylimidazole (e.g., 12.4 g, 100 mmol) to the flask.

- Solvent Addition (Optional): If viscosity is a concern, add 50 mL of anhydrous Toluene. Note: Neat reactions are faster but require careful exotherm control.
- Reagent Addition: Add Methyl 2,5-dimethylbenzenesulfonate (21.0 g, 105 mmol) dropwise via a pressure-equalizing addition funnel over 30 minutes.
 - Critical: Maintain internal temperature below 40°C during addition to prevent thermal runaway.
- Reaction: Heat the mixture to 60–80°C and stir for 12–24 hours.
 - Monitoring: Check progress via ¹H NMR (disappearance of the imidazole C2-H signal shift).
- Workup:
 - If Neat: The product often solidifies or becomes a viscous oil upon cooling. Wash the residue 3x with Ethyl Acetate or Diethyl Ether to remove unreacted starting materials (the ionic liquid is usually insoluble in ether).
 - If in Toluene: The ionic liquid will likely form a separate phase (bottom layer). Decant the toluene. Wash the bottom layer 3x with fresh toluene or ether.
- Drying: Dry the resulting salt under high vacuum (0.1 mbar) at 60°C for 8 hours to remove trace volatiles.

DOT Diagram: Experimental Workflow



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Caption: Workflow for the quaternization of imidazoles using Methyl 2,5-dimethylbenzenesulfonate.

Genotoxicity Management & Decontamination

When using sulfonate esters in drug synthesis, residual reagent must be controlled to ppm levels (Threshold of Toxicological Concern).

Quenching Protocol

Never dispose of active alkylating agents directly into waste.

- Prepare Quench Solution: 10% w/v Ammonium Hydroxide (NH₄OH) in Methanol OR 5% Ethanolamine in water.
- Deactivation: Treat all glassware, syringes, and reaction waste with the quench solution. Stir for at least 1 hour. The amine rapidly reacts with the sulfonate ester to form a non-genotoxic ammonium salt.
- Verification: Verify the absence of the alkylating agent using a colorimetric test (e.g., NBP test) or LC-MS before disposal.

Comparison of Methylating Agents

Feature	Methyl 2,5-Dimethylbenzenesulfonate	Methyl Tosylate (MeOTs)	Methyl Iodide (MeI)
Reactivity	High (SN ₂)	High (SN ₂)	Very High (SN ₂)
Physical State	Viscous Liquid/Solid	Solid (mp ~28°C)	Volatile Liquid (bp 42°C)
Atom Economy	Lower (Large Leaving Group)	Moderate	Good
Toxicity	Genotoxic (PGI)	Genotoxic (PGI)	Neurotoxic & Genotoxic
Lipophilicity	High (Xylene core)	Moderate (Toluene core)	Low
Use Case	Ionic Liquids, Lipophilic Salts	General Synthesis	General Synthesis (Volatile)

References

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Sources

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